

N-(2-hydroxyethyl)-4-methoxybenzamide molecular weight

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Compound of Interest

Compound Name: *N-(2-hydroxyethyl)-4-methoxybenzamide*

Cat. No.: *B1334689*

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An In-depth Technical Guide to **N-(2-hydroxyethyl)-4-methoxybenzamide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(2-hydroxyethyl)-4-methoxybenzamide**, including its chemical properties, a putative synthesis protocol, and potential areas of biological investigation. The information is intended for researchers, scientists, and professionals in the field of drug development.

Core Molecular Data

N-(2-hydroxyethyl)-4-methoxybenzamide is a chemical compound with the molecular formula C10H13NO3.^{[1][2][3]} Key quantitative data for this molecule are summarized in the table below.

Property	Value	Source
Molecular Weight	195.22 g/mol	[1][2]
Molecular Formula	C10H13NO3	[1][2][3]
CAS Number	57728-69-5	[1][2]
Purity (Typical)	97%	[2]
Storage Temperature	2-8°C	[2]
Monoisotopic Mass	195.08954 Da	[3]

Putative Synthesis Protocol

A detailed experimental protocol for the synthesis of **N-(2-hydroxyethyl)-4-methoxybenzamide** is not readily available in the reviewed literature. However, a plausible synthetic route can be adapted from the established synthesis of the structurally similar compound, N-(2-hydroxyethyl)-4-hydroxybenzamide.[4] This proposed method involves the amidation of a methyl ester with ethanolamine.

Reaction:

Methyl 4-methoxybenzoate + Ethanolamine → **N-(2-hydroxyethyl)-4-methoxybenzamide** + Methanol

Materials:

- Methyl 4-methoxybenzoate
- Ethanolamine
- Chloroform
- Acetone
- Standard laboratory glassware for heating and distillation
- Rotary evaporator

Procedure:

- A mixture of methyl 4-methoxybenzoate (1 equivalent) and an excess of ethanolamine (e.g., 2-3 equivalents) is prepared in a round-bottom flask.
- The mixture is heated to approximately 150°C for several hours (e.g., 5 hours), during which the methanol byproduct is distilled off.
- After the reaction is complete, the excess ethanolamine is removed under reduced pressure using a rotary evaporator.
- The remaining residue is treated with two portions of chloroform to dissolve the product and separate it from any remaining impurities.
- The chloroform is then removed in vacuo.
- The resulting residual oil is dissolved in a minimal amount of acetone.
- The product is allowed to crystallize from the acetone solution.
- The crystals are collected by filtration, washed with cold acetone, and dried to yield **N-(2-hydroxyethyl)-4-methoxybenzamide**.

Potential Biological Significance

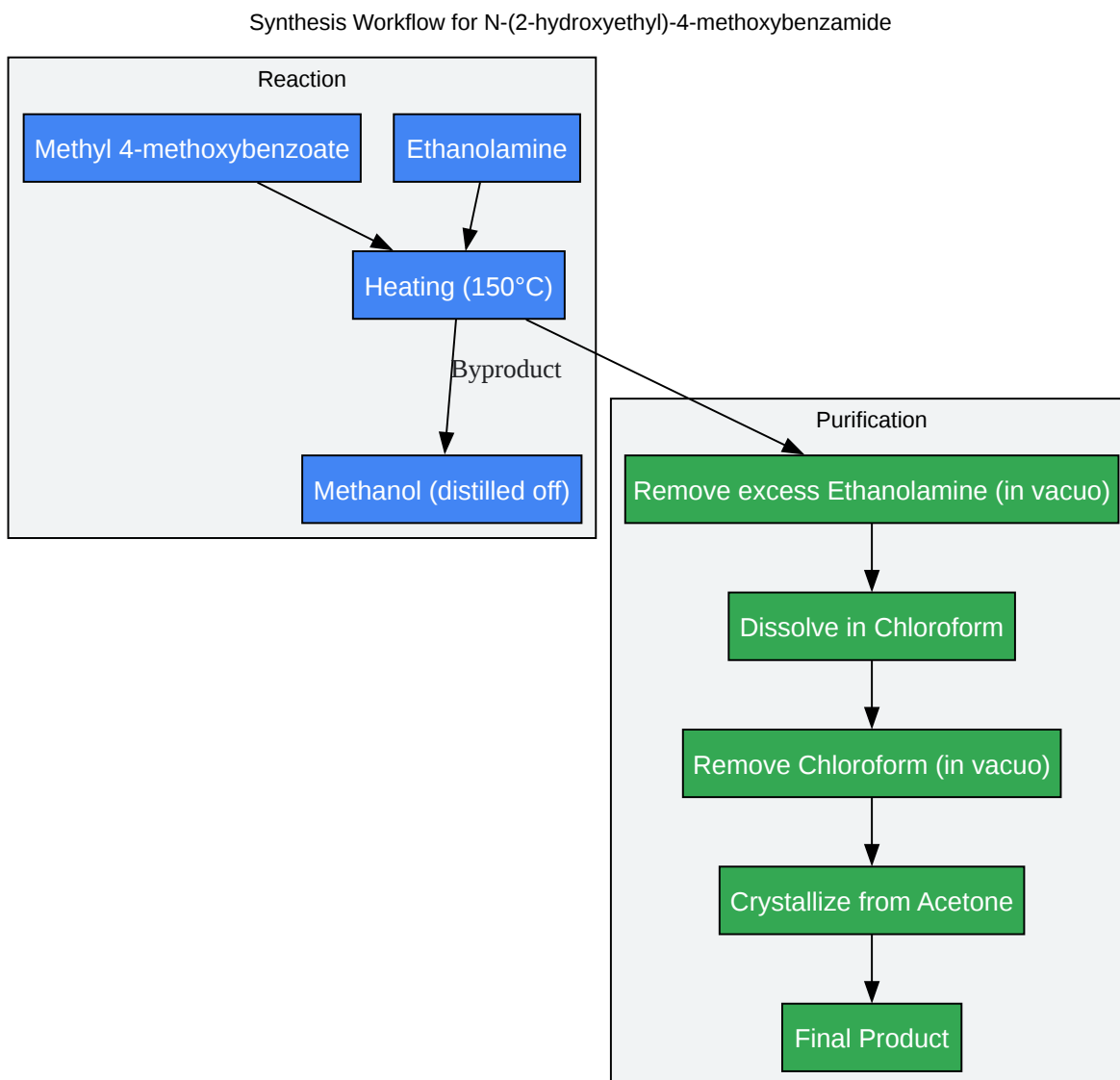
While specific biological activities for **N-(2-hydroxyethyl)-4-methoxybenzamide** are not extensively documented, the benzamide functional group is present in a wide range of biologically active molecules. Research on structurally related compounds suggests potential areas for investigation:

- **Antiproliferative and Antioxidant Activity:** Methoxy- and hydroxy-substituted N-benzimidazole-derived carboxamides have been synthesized and evaluated for their antiproliferative and antioxidant properties.[5] This suggests that **N-(2-hydroxyethyl)-4-methoxybenzamide** could be a scaffold for developing new therapeutic agents in oncology.
- **Antimicrobial Activity:** Derivatives of N'-benzylidene-4-hydroxybenzohydrazide, which share a similar core structure, have demonstrated antimicrobial activity against bacteria such as *Escherichia coli* and *Bacillus subtilis*.[6]

- Neurological Activity: Other related compounds, such as N-(2-hydroxyethyl)cytisine derivatives, have been investigated for their antiarrhythmic and analgesic activities, indicating potential applications in treating cardiovascular and pain-related disorders.^[7]

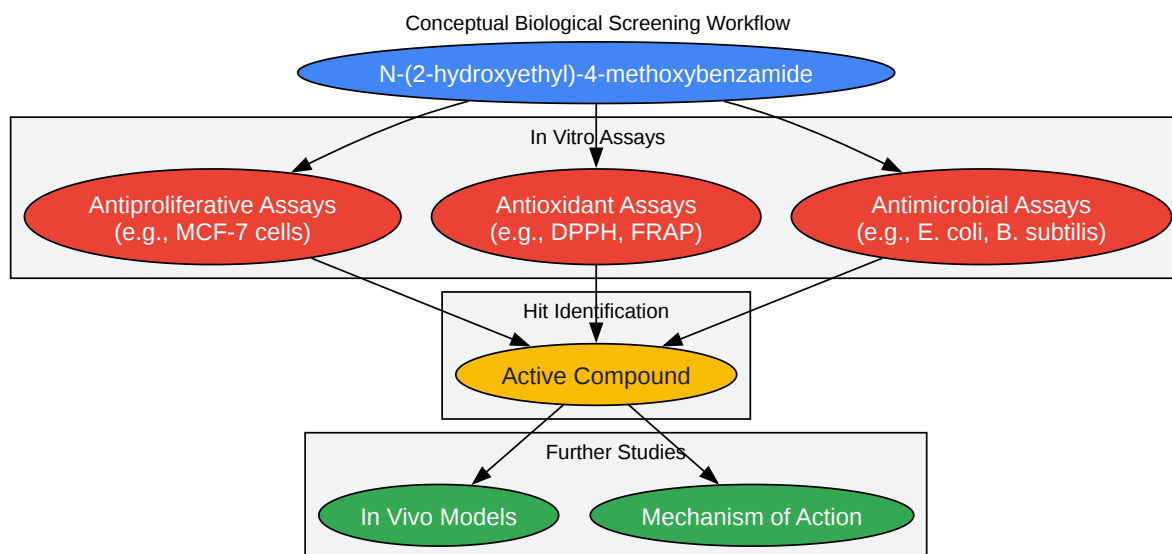
Experimental and Logical Workflows

The following diagrams illustrate the proposed synthesis workflow and a conceptual workflow for the biological screening of **N-(2-hydroxyethyl)-4-methoxybenzamide**.



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Caption: Proposed synthesis workflow for **N-(2-hydroxyethyl)-4-methoxybenzamide**.



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Caption: Conceptual workflow for the biological screening of **N-(2-hydroxyethyl)-4-methoxybenzamide**.

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